

Long-term stability of SBC-115076 in DMSO at -20°C.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SBC-115076

Cat. No.: B610722

[Get Quote](#)

Technical Support Center: SBC-115076

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) regarding the long-term stability of **SBC-115076** in Dimethyl Sulfoxide (DMSO) when stored at -20°C. This resource is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage temperature for **SBC-115076** in DMSO?

For long-term storage of **SBC-115076** in DMSO, -20°C is a commonly recommended temperature. However, for extended periods (a year or more), storage at -80°C is preferable to ensure maximum stability.

Q2: How long can I store **SBC-115076** in DMSO at -20°C?

The stability of **SBC-115076** in DMSO at -20°C can vary based on several factors, including the quality of the DMSO and the frequency of freeze-thaw cycles. Commercial suppliers provide varying stability data, with some indicating stability for up to one year.^[1] Other sources suggest a shorter stability period of one month. To ensure the integrity of your experiments, it is recommended to aliquot the stock solution into single-use volumes to minimize freeze-thaw cycles. For storage beyond one month, it is advisable to store the aliquots at -80°C, which can extend the stability to two years.^[1]

Q3: I've seen conflicting information from different suppliers regarding the stability of **SBC-115076** in DMSO at -20°C. Why is there a discrepancy?

Discrepancies in reported stability data from different suppliers can arise from variations in their internal stability testing protocols, the specific formulation of the compound, and the quality of the DMSO used. Some suppliers may provide more conservative estimates to ensure the highest product performance. It is always best to consult the certificate of analysis provided with your specific lot of **SBC-115076** and consider the storage recommendations from the supplier you purchased from.

Q4: Can I use any grade of DMSO to prepare my stock solution of **SBC-115076**?

It is critical to use a high-purity, anhydrous, or sterile grade of DMSO for preparing stock solutions. DMSO is hygroscopic, meaning it readily absorbs moisture from the air. The presence of water can affect the solubility and stability of **SBC-115076**.^[2] Always use freshly opened or properly stored anhydrous DMSO.

Q5: How many times can I freeze-thaw my stock solution of **SBC-115076** in DMSO?

To maintain the integrity of **SBC-115076**, it is strongly recommended to avoid repeated freeze-thaw cycles.^[1] The best practice is to prepare single-use aliquots of your stock solution. This ensures that the main stock remains frozen and undegraded, preserving its activity for future experiments.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Reduced or inconsistent activity of SBC-115076 in experiments.	Degradation of the compound due to improper storage or multiple freeze-thaw cycles.	Prepare a fresh stock solution from powder. Aliquot the new stock solution into single-use vials and store at -80°C for long-term use.
Precipitate observed in the stock solution after thawing.	The compound may have come out of solution due to low temperature or absorption of water by the DMSO.	Gently warm the solution to 37°C and vortex to redissolve the compound. If the precipitate persists, it may indicate degradation or contamination, and a fresh stock solution should be prepared. Use fresh, anhydrous DMSO.
Difficulty dissolving SBC-115076 powder in DMSO.	The compound may require assistance to fully dissolve. The DMSO may have absorbed moisture.	Warming the solution in a water bath up to 50°C and using ultrasonication can aid in dissolution. ^{[2][3]} Ensure you are using a fresh, anhydrous grade of DMSO.

Quantitative Stability Data Summary

The following table summarizes the stability information for **SBC-115076** in solvent from various suppliers.

Storage Temperature	MedchemExpress ^[1]	Selleck Chemicals ^[2]	Cayman Chemical (as solid) ^[4]
-20°C	1 year	1 month	≥ 4 years
-80°C	2 years	1 year	Not specified

Note: The stability in solvent can be influenced by the choice of solvent and its purity.

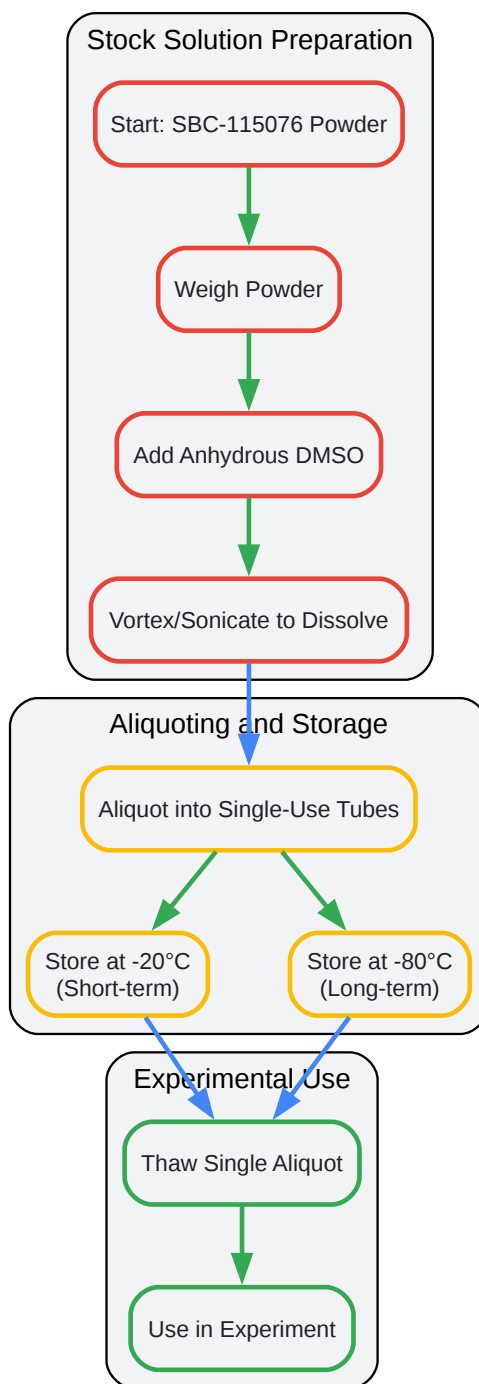
Experimental Protocols

Protocol for Preparing a Stock Solution of **SBC-115076** in DMSO

- Materials:
 - **SBC-115076** powder
 - Anhydrous, high-purity DMSO
 - Sterile, polypropylene microcentrifuge tubes
- Procedure:
 1. Allow the **SBC-115076** powder vial to equilibrate to room temperature before opening to prevent condensation.
 2. Weigh the desired amount of **SBC-115076** powder in a sterile microcentrifuge tube.
 3. Add the calculated volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM).
 4. Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming (up to 50°C) or sonication can be used to aid dissolution if necessary.[\[2\]](#)[\[3\]](#)
 5. Once dissolved, aliquot the stock solution into single-use volumes in sterile polypropylene tubes.
 6. Label the aliquots clearly with the compound name, concentration, date, and storage temperature.
 7. Store the aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 2 years).

Visualizations

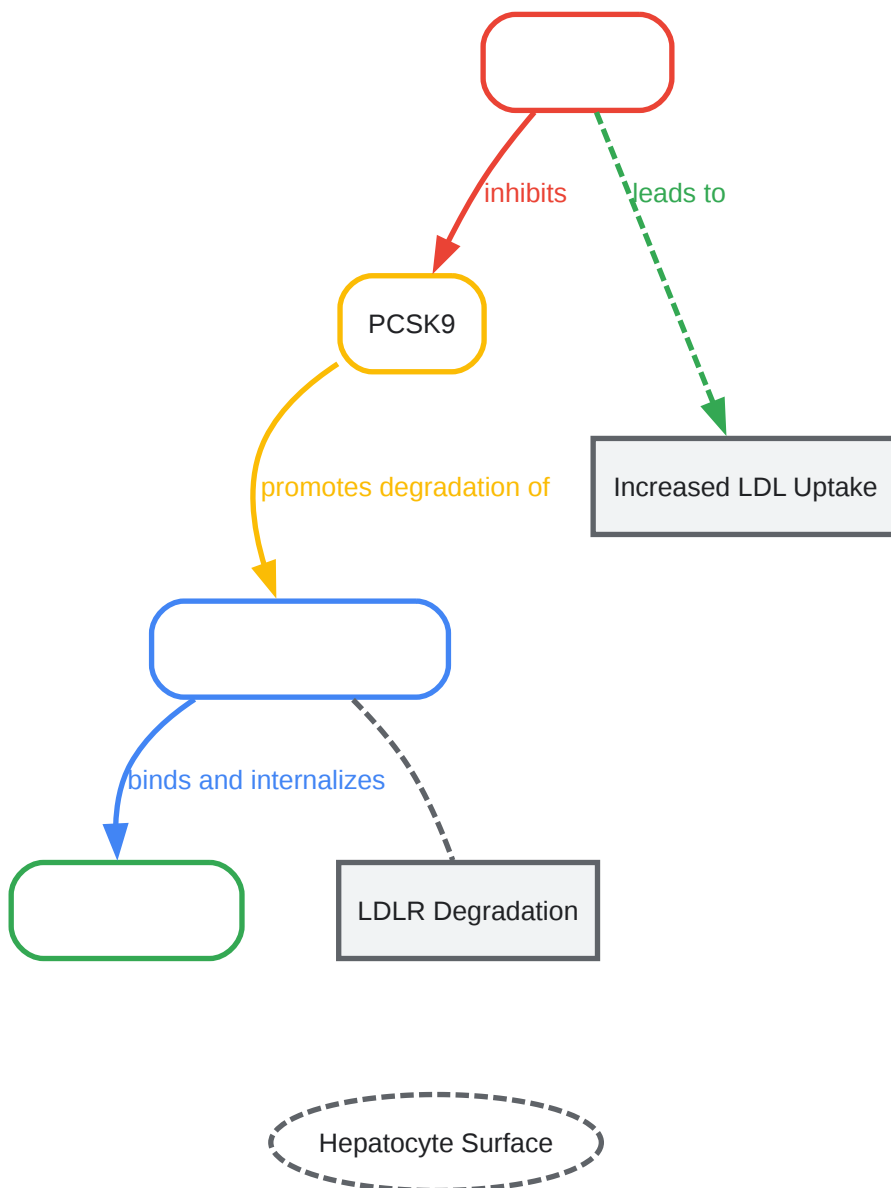
Experimental Workflow for SBC-115076 Stock Preparation and Storage



[Click to download full resolution via product page](#)

Caption: Workflow for preparing and storing **SBC-115076** stock solutions.

SBC-115076 Mechanism of Action

[Click to download full resolution via product page](#)

Caption: **SBC-115076** inhibits PCSK9, preventing LDLR degradation and increasing LDL cholesterol uptake.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. selleckchem.com [selleckchem.com]
- 3. selleckchem.com [selleckchem.com]
- 4. caymanchem.com [caymanchem.com]
- To cite this document: BenchChem. [Long-term stability of SBC-115076 in DMSO at -20°C.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b610722#long-term-stability-of-sbc-115076-in-dms-at-20-c]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com